

ZQ-16 Application Notes and Protocols for Mouse Inflammation Models

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Compound of Interest

Compound Name: ZQ-16

Cat. No.: B1664550

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Introduction

ZQ-16, also known as 2-(hexylthio)pyrimidine-4,6-diol, is a potent and selective small-molecule agonist for the G protein-coupled receptor 84 (GPR84).[1][2] GPR84 is predominantly expressed in immune cells, including macrophages, neutrophils, and microglia, and is implicated in pro-inflammatory processes.[1][2][3] Activation of GPR84 by agonists like **ZQ-16** triggers a cascade of intracellular signaling events, making it a target of interest for studying inflammation and immune-mediated diseases.[2]

These application notes provide an overview of **ZQ-16**, its mechanism of action, and protocols for its use in mouse models. A notable consideration highlighted within these notes is the observed species-specific difference in **ZQ-16** activity, with pro-inflammatory effects demonstrated in human macrophages but not consistently in murine macrophages.[1]

Chemical Properties

Property	Value	Reference
Chemical Name	2-(hexylthio)pyrimidine-4,6-diol	[1]
Molecular Formula	C ₁₀ H ₁₆ N ₂ O ₂ S	
Molecular Weight	228.31 g/mol	
CAS Number	376616-73-8	
Solubility	Soluble in DMSO and ethanol	
Purity	≥98% (HPLC)	[4]
Storage	Store at -20°C	

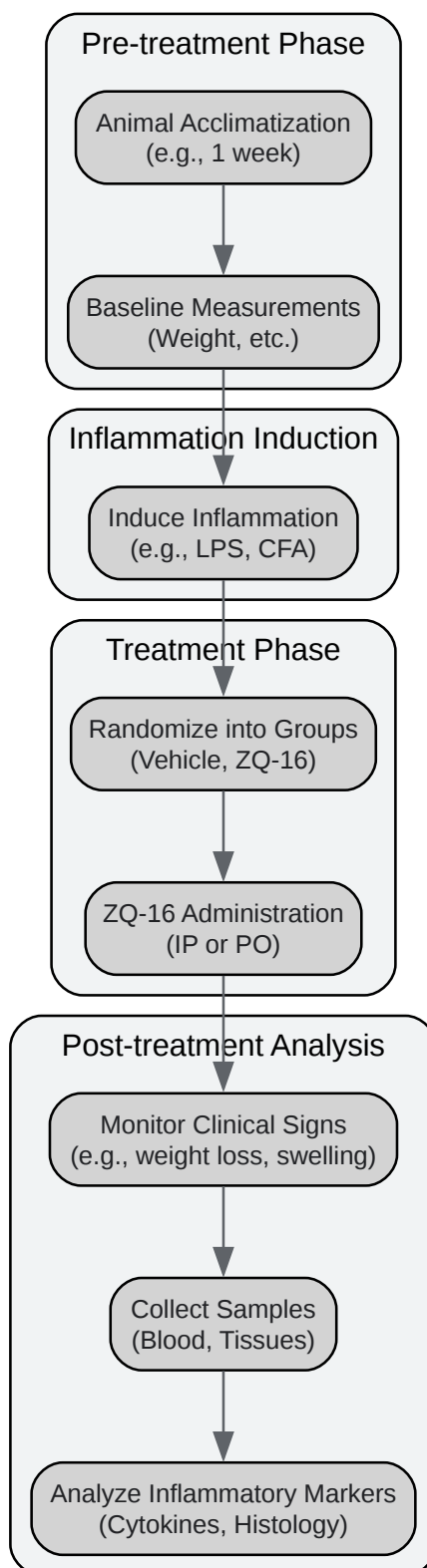
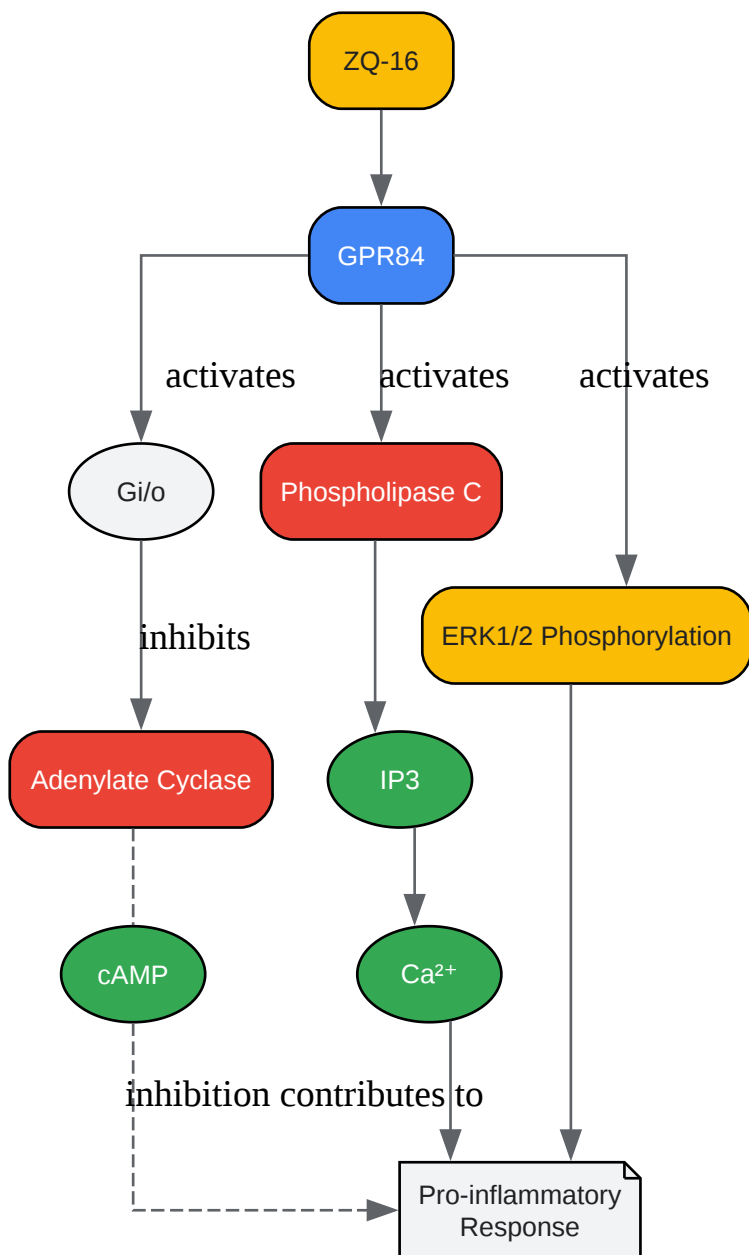
Mechanism of Action

ZQ-16 acts as a selective agonist at the GPR84 receptor. Upon binding, it initiates a conformational change in the receptor, leading to the activation of intracellular signaling pathways. Key downstream effects include:

- **Calcium Mobilization:** **ZQ-16** induces a dose-dependent increase in intracellular calcium levels.[1][2]
- **Inhibition of cAMP Accumulation:** Activation of GPR84 by **ZQ-16** leads to a reduction in forskolin-stimulated cyclic adenosine monophosphate (cAMP) accumulation.[2]
- **ERK1/2 Phosphorylation:** **ZQ-16** stimulates the phosphorylation of extracellular signal-regulated kinase 1/2 (ERK1/2), a key component of the MAPK signaling pathway.[2]
- **Receptor Internalization and β -arrestin Interaction:** The binding of **ZQ-16** can also lead to receptor desensitization, internalization, and interaction with β -arrestin.[2]

These signaling events are associated with pro-inflammatory responses in certain cell types.

GPR84 Signaling Pathway



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References

- 1. researchgate.net [researchgate.net]
- 2. Discovery and Characterization of a Novel Small-Molecule Agonist for Medium-Chain Free Fatty Acid Receptor G Protein-Coupled Receptor 84 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. GPR84: an immune response dial? - PMC [pmc.ncbi.nlm.nih.gov]
- 4. ZQ 16 | CAS 376616-73-8 | ZQ16 | Tocris Bioscience [tocris.com]
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